

# Handling and storage procedures for anhydrous zirconium iodide

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## Compound of Interest

Compound Name: Zirconium iodide

Cat. No.: B085238

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Anhydrous **zirconium iodide** ( $ZrI_4$ ) is a highly reactive, hygroscopic, and corrosive solid, demanding meticulous handling and storage procedures to ensure the safety of laboratory personnel and the integrity of the material. These application notes provide detailed protocols for researchers, scientists, and drug development professionals.

## Hazard Identification and Safety Precautions

Anhydrous **zirconium iodide** is classified as a corrosive solid that causes severe skin burns and eye damage[1][2][3]. It is crucial to handle this compound with extreme care in a controlled environment.

**1.1 Personal Protective Equipment (PPE)** A comprehensive PPE protocol is mandatory when handling anhydrous **zirconium iodide**. This includes, but is not limited to:

- **Eye Protection:** Tightly sealed safety glasses or chemical worker's goggles are required. Do not wear contact lenses[2][4].
- **Hand Protection:** Use impervious, chemical-resistant gloves. Nitrile gloves are suitable for low-volume applications, and wearing two pairs is recommended[2][5]. Always check the integrity of gloves before use[2].
- **Body Protection:** A flame-resistant lab coat, fully buttoned with sleeves of sufficient length to prevent skin exposure, is essential. Full-length pants and closed-toe shoes must be worn[2][5].

- Respiratory Protection: Handling should be performed in a chemical fume hood or a glove box with an inert atmosphere to avoid inhalation of dust[5][6]. If exposure limits are exceeded, a NIOSH/MSHA-approved respirator is necessary[4][6].

1.2 First Aid Measures In case of exposure, immediate action is critical:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids. Seek immediate medical attention[4][6].
- Skin Contact: Instantly remove all contaminated clothing. Rinse the affected skin area with water and then wash with soap and water[2][4][6]. Seek immediate medical attention[6].
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention[1][4][6].
- Ingestion: Rinse the mouth with water. Do NOT induce vomiting. Seek immediate medical attention[1][2].

## Storage Protocols

Proper storage of anhydrous **zirconium iodide** is paramount to maintain its stability and prevent hazardous reactions.

### 2.1 Storage Conditions

- Atmosphere: Store under a dry, inert gas such as argon or nitrogen[2]. The compound is sensitive to air and moisture[2][7].
- Container: Keep the container tightly sealed[1][2][6][7].
- Location: Store in a cool, dry, and well-ventilated area[1][2][6]. It should be stored in a locked cabinet or an area with restricted access[2][7].
- Incompatible Materials: Store away from oxidizing agents and water[2][8].

## Quantitative Data Summary

Parameter	Value/Specification	Source(s)
Storage Temperature	Cool, dry place (Specific range not defined)	[1][2]
Melting Point	499 °C (930 °F; 772 K)	[4][9]
Boiling Point	431 °C (808 °F; 704 K) (sublimes)	[9]
ACGIH TLV-TWA	5 mg/m <sup>3</sup> (as Zr)	[3][6]
ACGIH TLV-STEL	10 mg/m <sup>3</sup> (as Zr)	[3][6]
OSHA PEL	5 mg/m <sup>3</sup> (as Zr)	[6]
NIOSH IDLH	25 mg/m <sup>3</sup> (as Zr)	[3][6]

## Experimental Protocols

### 4.1 Protocol for Handling Anhydrous **Zirconium Iodide** in an Inert Atmosphere Glovebox

- Preparation:
  - Ensure the glovebox is purged with an inert gas (e.g., argon, nitrogen) and that the oxygen and moisture levels are below the acceptable threshold for the experiment.
  - Gather all necessary equipment, including spatulas, weighing boats, and reaction vessels, and place them inside the glovebox antechamber.
  - Don the required PPE as outlined in section 1.1.
- Procedure:
  - Transfer the sealed container of anhydrous **zirconium iodide** into the glovebox via the antechamber.
  - Allow the container to equilibrate to the glovebox atmosphere before opening to prevent condensation.

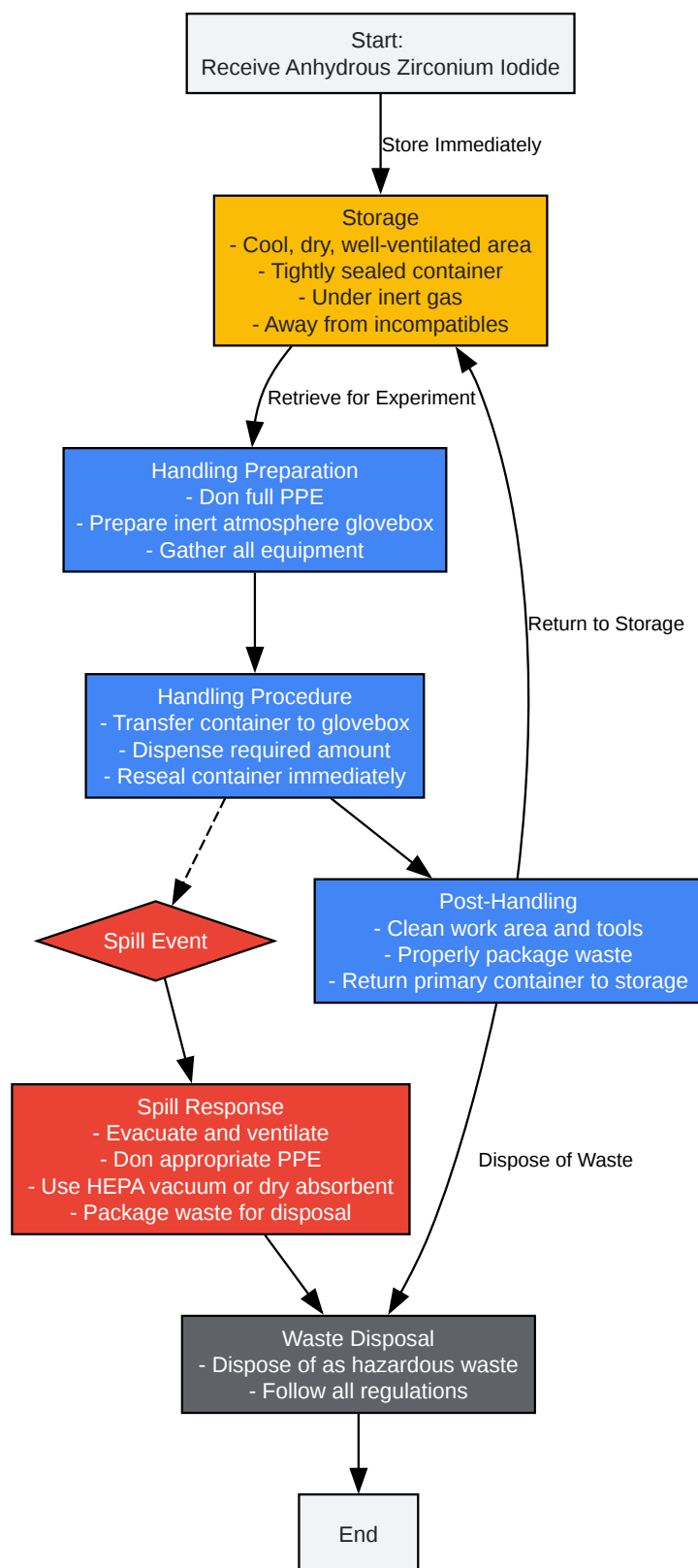
- Carefully open the container.
- Using a clean, dry spatula, dispense the required amount of the orange-colored solid[9] into a pre-tared weighing boat or directly into the reaction vessel.
- Avoid creating dust during transfer[1].
- Tightly reseal the main container of anhydrous **zirconium iodide** immediately after dispensing.
- Proceed with the experimental reaction within the inert atmosphere of the glovebox.
- Post-Handling:
  - Clean all utensils and the work area within the glovebox according to standard laboratory procedures for reactive materials.
  - Remove all waste and excess material in sealed containers through the antechamber for proper disposal.
  - Remove the primary container of anhydrous **zirconium iodide** and return it to its designated storage location.

#### 4.2 Protocol for Spill Cleanup

- Immediate Actions:
  - Evacuate personnel from the immediate spill area.
  - Ensure the area is well-ventilated[1].
  - Do not use water to clean the spill, as it reacts with the compound[1][7].
- Cleanup Procedure:
  - Don the appropriate PPE, including respiratory protection[1].
  - Isolate the spill area[1].

- Carefully vacuum up the spilled solid using a HEPA (High-Efficiency Particulate Air) filtered vacuum cleaner to avoid raising dust[1].
- Place the collected material into a tightly sealed container for disposal[1].
- If a vacuum is not available, cover the spill with a dry, inert absorbent material and carefully transfer it to a suitable container for disposal[4].
- Decontamination:
  - Wipe the spill area with a cloth dampened with an appropriate solvent (ensure the solvent is not reactive with the residue).
  - Dispose of all contaminated materials as hazardous waste in accordance with local, regional, and national regulations[1][2].

## Diagrams



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Caption: Workflow for the safe handling and storage of anhydrous **zirconium iodide**.

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